

Application Notes and Protocols: CAY 10465

Stock Solution in DMSO

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Compound of Interest

Compound Name: CAY 10465

Cat. No.: B15603190

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Abstract

CAY 10465 is a potent and selective agonist of the aryl hydrocarbon receptor (AhR), a ligand-activated transcription factor involved in the regulation of various biological processes, including xenobiotic metabolism, immune responses, and cell differentiation.^{[1][2][3][4][5][6]} This document provides detailed protocols for the preparation of **CAY 10465** stock solutions in dimethyl sulfoxide (DMSO), along with essential data on its chemical properties, solubility, and storage to ensure accurate and reproducible experimental outcomes.

Chemical and Physical Properties

A comprehensive summary of the key chemical and physical properties of **CAY 10465** is presented in Table 1. This information is critical for accurate stock solution preparation and experimental design.

Property	Value	Source
Chemical Name	1,3-dichloro-5-[(1E)-2-[4-(trifluoromethyl)phenyl]ethenyl]-benzene	[5]
CAS Number	688348-33-6	[1][4]
Molecular Formula	C ₁₅ H ₉ Cl ₂ F ₃	[4][5]
Molecular Weight	317.13 g/mol	[1][3][4]
Purity	≥98%	[5]
Appearance	A crystalline solid	[5]

Solubility in DMSO

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **CAY 10465** due to the compound's high solubility. The solubility of **CAY 10465** in DMSO has been reported at various concentrations. For optimal results, it is recommended to use fresh, anhydrous DMSO, as moisture can affect the solubility and stability of the compound.[6] Sonication may be used to facilitate dissolution.[3]

Solvent	Solubility	Molar Equivalent	Source
DMSO	30 mg/mL	~94.59 mM	[5]
DMSO	63 mg/mL	~198.65 mM	[6]
DMSO	100 mg/mL	~315.33 mM	[3]

Experimental Protocol: Preparation of a 10 mM CAY 10465 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CAY 10465** in DMSO. This concentration is a common starting point for further dilutions in cell-based assays and other in vitro experiments.

Materials:

- **CAY 10465** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator

Procedure:

- Equilibrate Reagents: Allow the vial of **CAY 10465** and the bottle of DMSO to reach room temperature before opening to prevent condensation of moisture.
- Weigh **CAY 10465**: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **CAY 10465**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.1713 mg of **CAY 10465**.
 - Calculation:
 - Molecular Weight (MW) of **CAY 10465** = 317.13 g/mol
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = $C \times V \times MW = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 317.13 \text{ g/mol} = 0.0031713 \text{ g} = 3.1713 \text{ mg}$
- Add DMSO: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **CAY 10465**. In this example, add 1 mL of DMSO.

- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the **CAY 10465** is completely dissolved. A clear solution should be obtained. If the compound does not fully dissolve, brief sonication in a water bath sonicator can be applied.
- **Aliquot and Store:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots as recommended in Table 3.

Storage and Stability of CAY 10465 Stock Solution in DMSO

Proper storage of the **CAY 10465** stock solution is crucial to maintain its activity and ensure the reproducibility of experimental results.

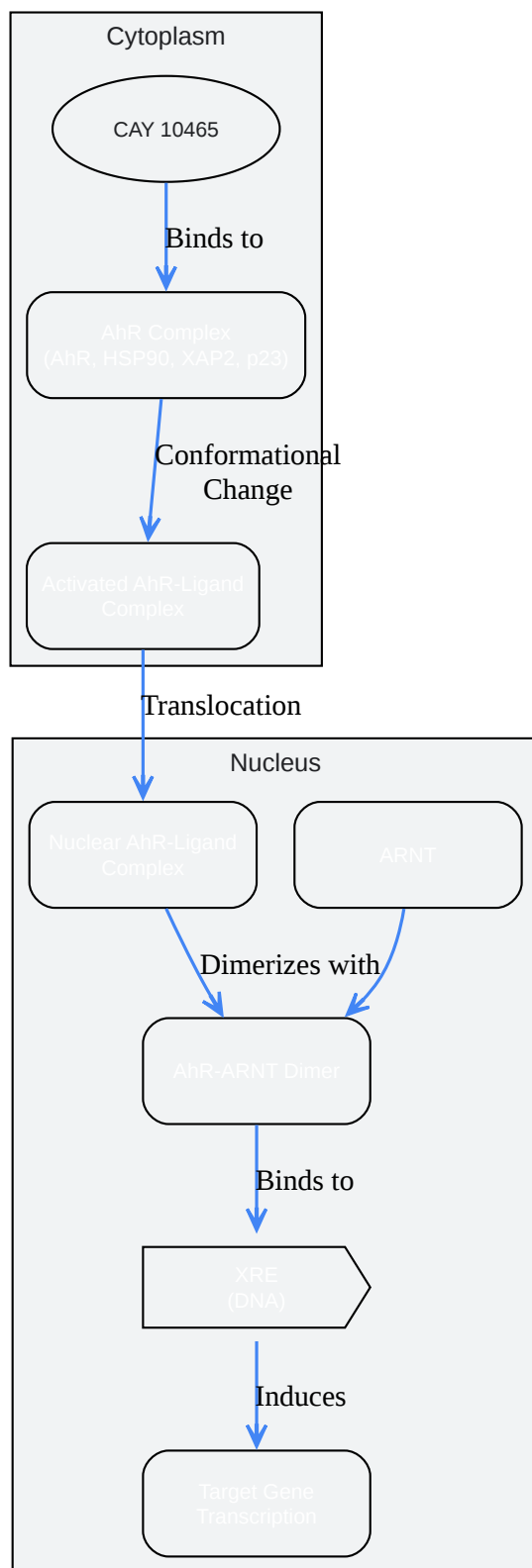
Storage Temperature	Stability	Source
4°C	Up to 2 weeks	[1]
-20°C	Up to 1 month	[6]
-80°C	6 months to 1 year	[1][6]

Note: It is best practice to minimize the number of freeze-thaw cycles. Aliquoting the stock solution is highly recommended.

Mechanism of Action: Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

CAY 10465 is a potent and selective agonist for the Aryl Hydrocarbon Receptor (AhR), with a reported K_i of 0.2 nM.[1][2][3][5][6] It displays high selectivity for AhR and does not show significant activity at the estrogen receptor.[2][3][5] The canonical AhR signaling pathway is initiated by the binding of a ligand, such as **CAY 10465**, to the cytosolic AhR complex. This leads to a conformational change, dissociation of chaperone proteins, and translocation of the AhR-ligand complex into the nucleus. In the nucleus, AhR dimerizes with the AhR Nuclear Translocator (ARNT) and binds to specific DNA sequences known as Xenobiotic Response

Elements (XREs) in the promoter regions of target genes, thereby modulating their transcription.

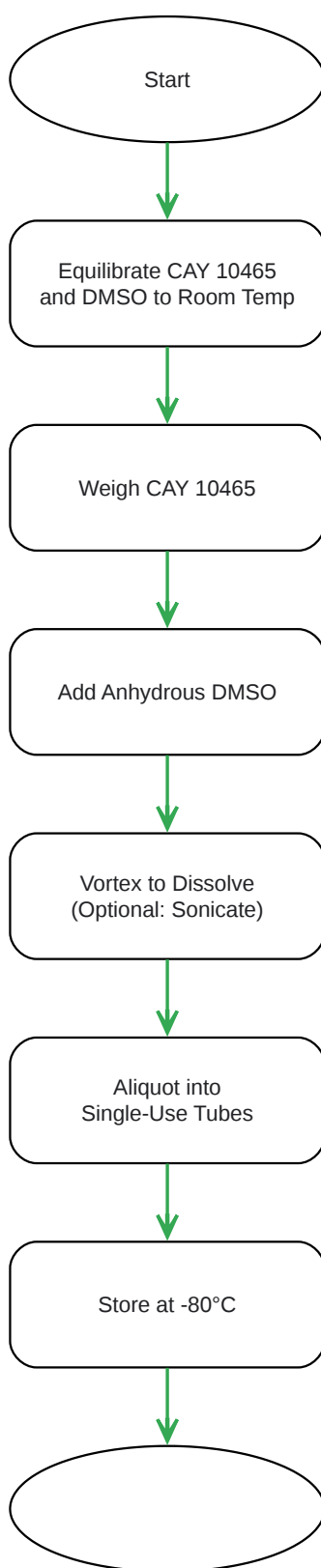


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Caption: **CAY 10465** activates the AhR signaling pathway.

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the logical workflow for preparing the **CAY 10465** stock solution.



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Caption: Workflow for preparing **CAY 10465** stock solution.

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